

Application Notes and Protocols for AZ4800

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Compound of Interest

Compound Name: AZ4800

Cat. No.: B10773025

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Introduction

AZ4800 is a potent, cell-permeable gamma-secretase modulator (GSM) that has been investigated for its potential therapeutic role in Alzheimer's disease.[1] It selectively modulates the activity of γ -secretase to decrease the production of the amyloid-beta 42 (A β 42) peptide, a primary component of amyloid plaques in the brain, without significantly inhibiting the processing of other key substrates like Notch. Proper handling, dissolution, and storage of **AZ4800** are critical to ensure its stability, potency, and the reproducibility of experimental results. These application notes provide a detailed protocol for the effective solubilization and storage of **AZ4800**.

Physicochemical Properties of AZ4800

A summary of the key physicochemical properties of **AZ4800** is presented in the table below. This information is essential for understanding its behavior in different solvent systems and for accurate preparation of stock solutions.

Property	Value	Source
Molecular Formula	C ₂₄ H ₂₉ N ₅ O ₃	PubChem
Molar Mass	435.5 g/mol	PubChem
Appearance	Crystalline solid	General knowledge
CAS Number	1226886-78-7	MedChemExpress[1]

Recommended Solvents for Dissolution

For biological experiments, it is crucial to select a solvent that not only effectively dissolves the compound but is also compatible with the downstream application. Dimethyl sulfoxide (DMSO) is the most common and recommended solvent for preparing stock solutions of **AZ4800** due to its high solubilizing capacity for a wide range of organic molecules.

Solvent	Recommended Use	Notes
Dimethyl Sulfoxide (DMSO)	Primary solvent for creating high-concentration stock solutions.	Use anhydrous or molecular biology grade DMSO to prevent degradation of the compound. DMSO is hygroscopic and can absorb water from the air, which may affect compound stability.
Ethanol	Alternative solvent.	May be suitable for certain applications, but solubility might be lower than in DMSO. Check for compatibility with your experimental system.
Aqueous Buffers (e.g., PBS)	Not recommended for initial dissolution.	AZ4800 is sparingly soluble in aqueous solutions. Dilution of a DMSO stock solution into aqueous buffers should be done carefully to avoid precipitation.

Experimental Protocols

Protocol for Dissolving AZ4800 to Create a Stock Solution

This protocol outlines the steps for preparing a 10 mM stock solution of **AZ4800** in DMSO.

Materials:

- **AZ4800** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vial
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Equilibrate:** Allow the vial of **AZ4800** powder to equilibrate to room temperature for at least 15-20 minutes before opening to minimize condensation of moisture.
- **Weighing (Optional but Recommended):** If the amount of **AZ4800** is not pre-weighed, carefully weigh the desired amount of powder in a clean, dry vial.
- **Solvent Addition:** Calculate the required volume of DMSO to achieve a 10 mM concentration. For example, to prepare a 10 mM stock solution from 1 mg of **AZ4800** (Molar Mass = 435.5 g/mol):
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molar Mass (g/mol)}) / \text{Concentration (mol/L)}$
 - $\text{Volume (}\mu\text{L)} = ((0.001 \text{ g} / 435.5 \text{ g/mol}) / 0.010 \text{ mol/L}) * 1,000,000 \mu\text{L/L} \approx 229.6 \mu\text{L}$
 - Add approximately 229.6 μL of DMSO to the vial containing 1 mg of **AZ4800**.

- Dissolution:
 - Cap the vial tightly and vortex for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.
 - If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes. Gentle warming to 37°C can also aid dissolution, but avoid excessive heat.
- Storage: Once fully dissolved, the stock solution is ready for use or for aliquoting and long-term storage.

Protocol for Preparing Working Solutions

This protocol describes how to dilute the high-concentration DMSO stock solution into an aqueous buffer for use in biological assays.

Materials:

- 10 mM **AZ4800** stock solution in DMSO
- Sterile aqueous buffer (e.g., Phosphate-Buffered Saline (PBS), cell culture medium)
- Sterile microcentrifuge tubes or plates
- Calibrated micropipettes and sterile tips

Procedure:

- Serial Dilution (Recommended): To avoid precipitation, it is best to perform serial dilutions of the DMSO stock solution in DMSO first to get closer to the final desired concentration before adding to the aqueous buffer.
- Final Dilution: Add the desired volume of the diluted **AZ4800**/DMSO solution to the aqueous buffer. It is crucial to add the DMSO solution to the aqueous buffer and not the other way around, while gently mixing.

- Important: The final concentration of DMSO in the assay should be kept as low as possible (typically $\leq 0.5\%$) to avoid solvent-induced artifacts. Always include a vehicle control (containing the same final concentration of DMSO) in your experiments.
- Vortex and Inspect: Gently vortex the working solution to ensure homogeneity. Visually inspect for any signs of precipitation. If precipitation occurs, you may need to lower the final concentration of **AZ4800** or try a different dilution strategy.

Storage and Stability

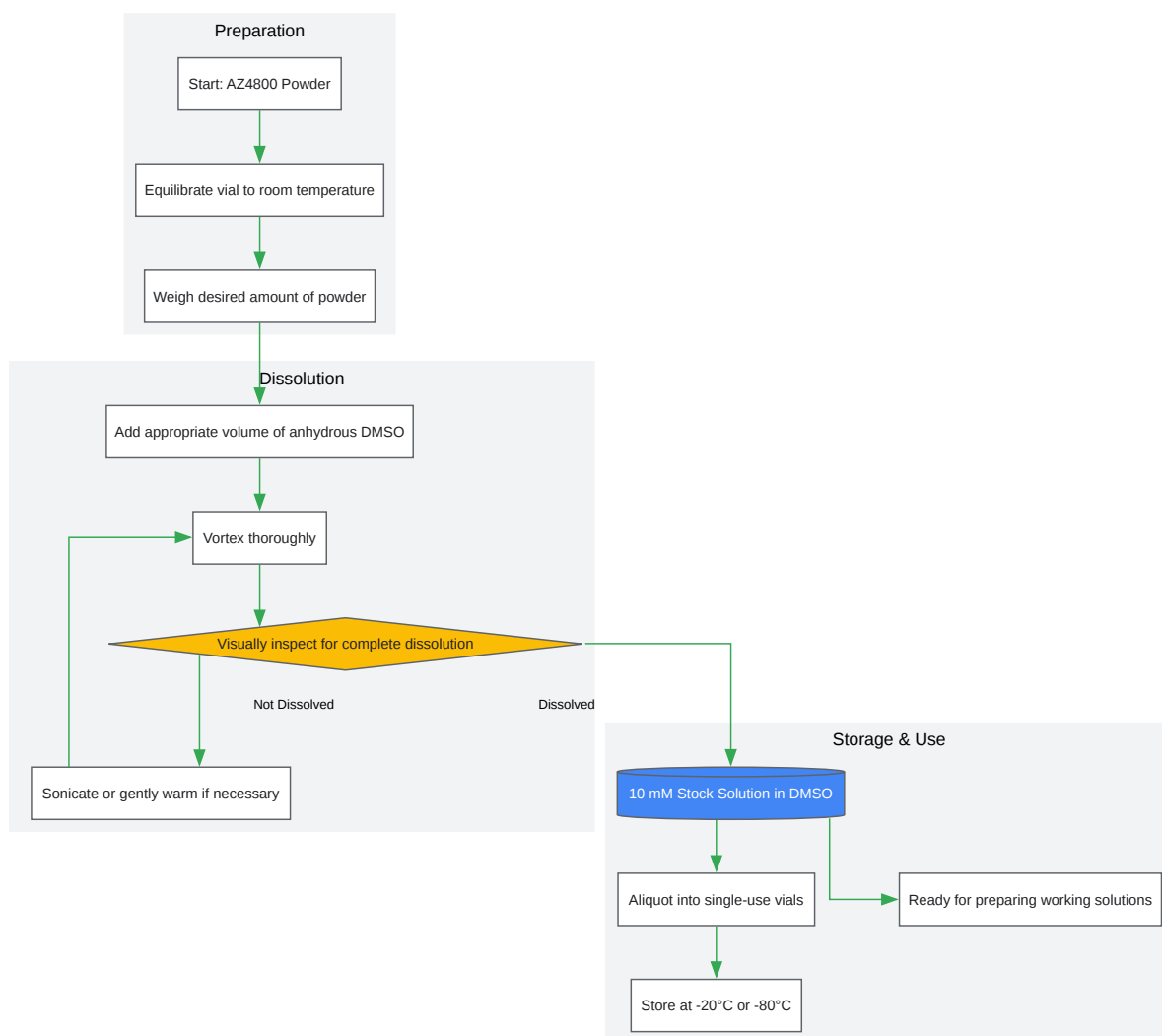
Proper storage of **AZ4800**, both in solid form and in solution, is critical for maintaining its chemical integrity and biological activity.

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	Up to several years	Store in a tightly sealed vial in a desiccator to protect from moisture and light.
DMSO Stock Solution	-20°C or -80°C	Up to 6 months at -20°C; up to 1 year at -80°C	Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation. Protect from light.
Aqueous Working Solution	2-8°C	Use within 24 hours	It is highly recommended to prepare fresh aqueous working solutions for each experiment. Do not store for extended periods as the compound may be less stable and prone to precipitation in aqueous buffers.

Visualizations

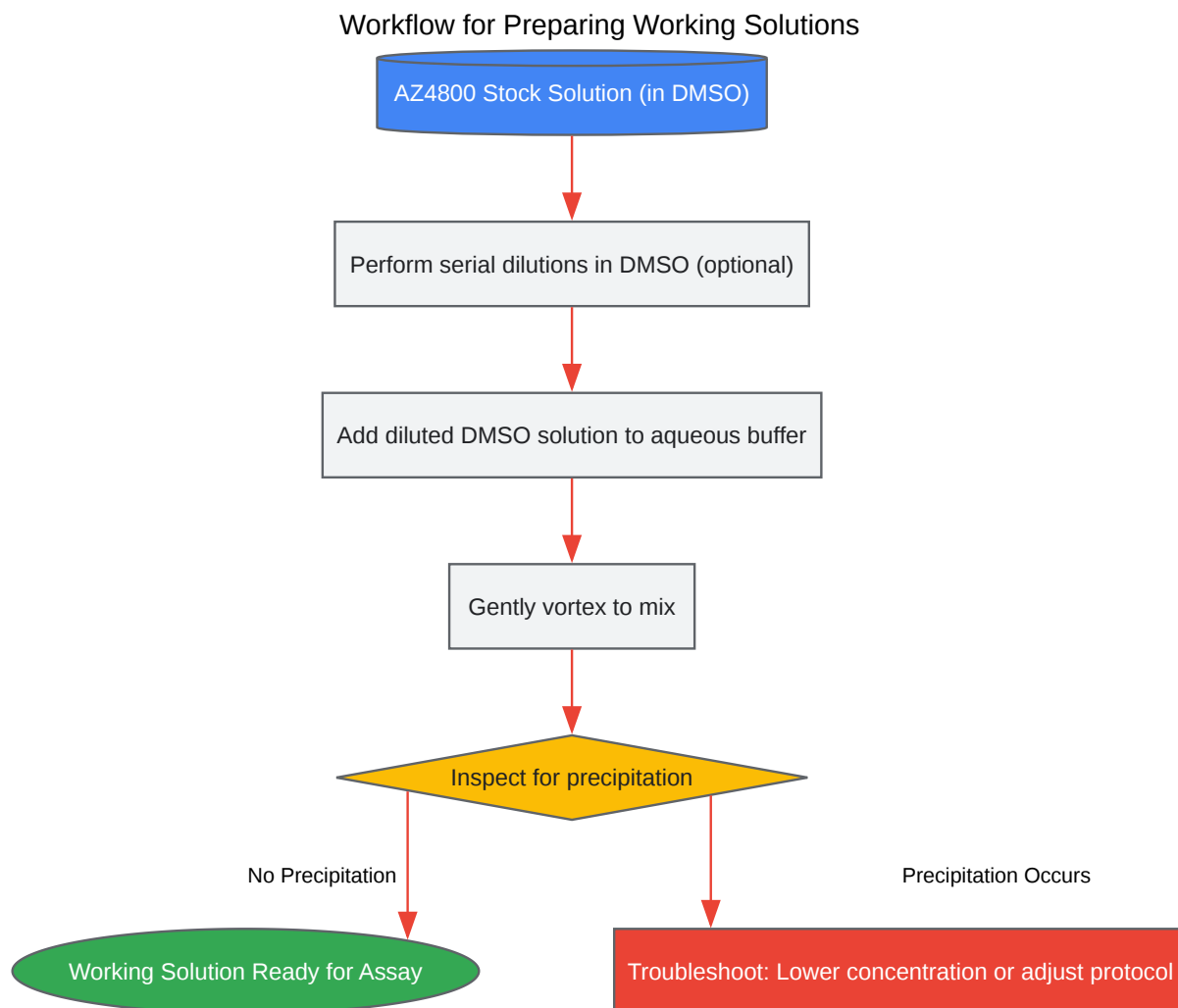
The following diagrams illustrate the key workflows for handling **AZ4800**.

Workflow for Dissolving AZ4800



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Caption: Workflow for preparing a stock solution of **AZ4800**.



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Caption: Workflow for diluting **AZ4800** stock solution.

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References

- 1. medchemexpress.com [medchemexpress.com]
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